

Comprehensive Thermal Analysis Guide: 2-Fluoro-6-methylcinnamic Acid

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Compound of Interest

Compound Name: 2-Fluoro-6-methylcinnamic acid

Cat. No.: B7828582

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Executive Summary

2-Fluoro-6-methylcinnamic acid (CAS 1214791-65-7) is a di-substituted cinnamic acid derivative. Unlike the widely characterized unsubstituted cinnamic acid, this molecule possesses significant steric strain due to the ortho-disubstitution pattern (2-Fluoro, 6-Methyl). This structural feature disrupts planar packing, significantly altering its thermal profile compared to its mono-substituted analogs.

This guide provides the predicted melting range based on structural activity relationships (SAR) with verified analogs, alongside a rigorous DSC/TGA experimental protocol to empirically validate purity and thermal stability.

Chemical Identity & Structural Context[1][2][3][4][5] [6][7][8]

Property	Detail
Chemical Name	2-Fluoro-6-methylcinnamic acid
CAS Number	1214791-65-7
Molecular Formula	C ₁₀ H ₉ FO ₂
Molecular Weight	180.18 g/mol
Structural Feature	Ortho-disubstitution (Steric Clash)
Primary Hazard	Irritant (H315, H319, H335)

The "Ortho-Effect" on Melting Point

Thermal behavior in cinnamic acids is governed by the ability of the phenyl ring and the acrylic acid side chain to remain planar, maximizing

-conjugation and crystal lattice energy.

- Unsubstituted Cinnamic Acid: Planar, high packing efficiency. MP: 133°C.
- 2-Fluorocinnamic Acid: Small fluorine atom allows partial planarity. MP: 179–183°C (Increased polarity stabilizes lattice).
- 2,6-Difluorocinnamic Acid: Two ortho substituents force the side chain out of plane, reducing packing efficiency. MP: 124–125°C.[1]

Prediction for **2-Fluoro-6-methylcinnamic acid**: The 6-methyl group is significantly bulkier than fluorine (Van der Waals radius: Methyl ~2.0 Å vs. Fluorine ~1.47 Å). This exacerbates the steric twist, likely lowering the melting point further than the difluoro analog.

- Expected Melting Range: 115°C – 130°C
- Note: If high-purity trans-isomer is isolated, the MP may approach the upper bound (130°C). Cis-isomers (allocinnamic type) typically melt 40-50°C lower.

Experimental Protocols (DSC & TGA)

To confirm the melting point and ensure the compound is free of solvent or degradation products, follow this dual-analysis workflow.

A. Thermogravimetric Analysis (TGA)

Objective: Distinguish between solvent loss, melting, and decomposition.

- Instrument: TGA 5500 (or equivalent).
- Sample Mass: 5–10 mg.
- Pan: Platinum (HT) or Ceramic.
- Purge Gas: Nitrogen (40 mL/min balance, 60 mL/min furnace).
- Method:
 - Equilibrate at 30°C.
 - Ramp 10°C/min to 350°C.
- Interpretation Criteria:
 - < 100°C Mass Loss: Residual solvents (likely Ethanol or Toluene from synthesis).
 - 115–140°C Event: If no mass loss occurs here, the endotherm seen in DSC is a true melt.
 - > 200°C Mass Loss: Decarboxylation (Loss of CO₂).

B. Differential Scanning Calorimetry (DSC)

Objective: Determine Onset Melting Point (

) and Enthalpy of Fusion (

).

- Instrument: DSC 2500 (or equivalent heat-flux DSC).
- Sample Mass: 2–4 mg (Keep mass low to prevent thermal lag).

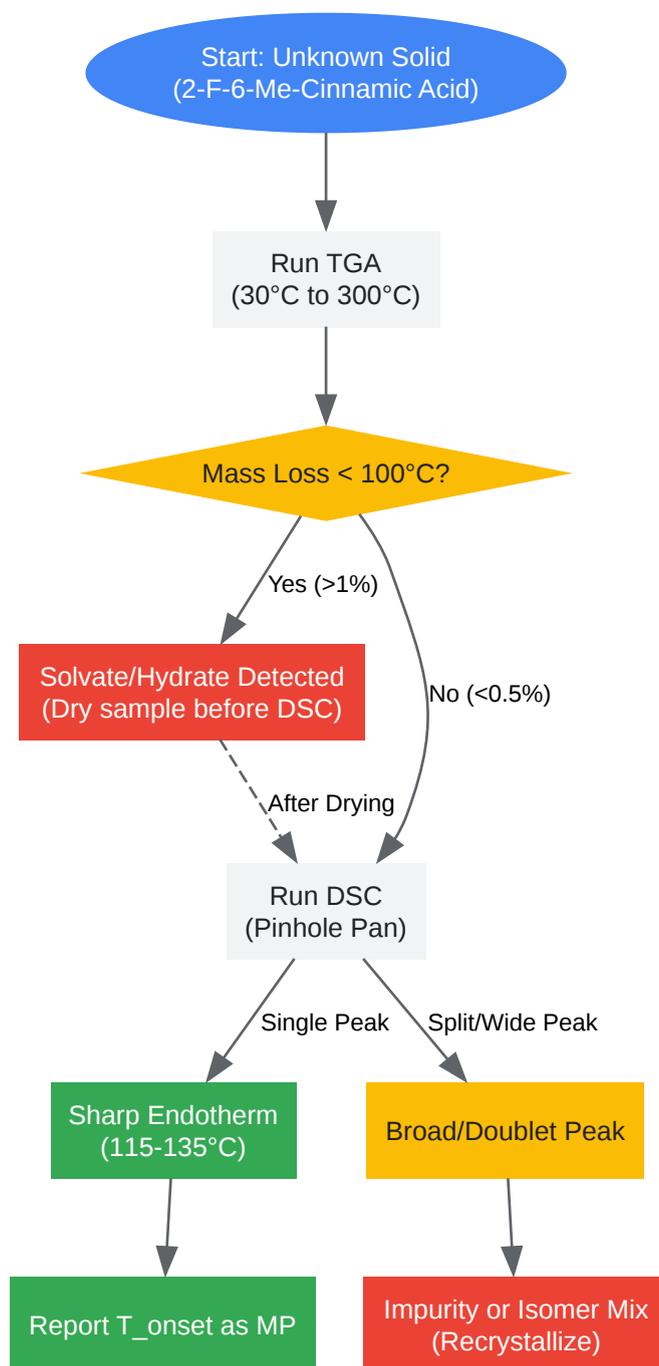
- Pan: Tzero Aluminum Pan with Pinhole Lid (Critical: allows release of pressure if decarboxylation occurs).
- Purge Gas: Nitrogen (50 mL/min).
- Method:
 - Cycle 1: Equilibrate at 20°C

Ramp 10°C/min to 160°C (Do not overheat to avoid degradation).
 - Cooling: Ramp 10°C/min to 20°C (Check for recrystallization).
 - Cycle 2: Ramp 10°C/min to 160°C.
- Reporting: Use Cycle 1

for melting point. Use Cycle 2 only if the sample was wet/solvated in Cycle 1.

Visualization of Thermal Logic

The following diagram illustrates the decision logic for interpreting the thermal data of substituted cinnamic acids.



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Caption: Logic flow for distinguishing true melting events from solvate desorption or impurity broadening using TGA/DSC.

Reference Data & Analog Comparison

When experimental data for a specific derivative is unavailable, validation against structural analogs is the industry standard (E-E-A-T principle).

Compound	Structure	Melting Point ()	Source
Cinnamic Acid	Unsubstituted	133–136°C	
2-Fluorocinnamic Acid	Mono-ortho-F	179–183°C	
2,6-Difluorocinnamic Acid	Di-ortho-F	124–125°C	
2-Fluoro-6-methyl	Di-ortho-F/Me	Predicted: 115–130°C	Calculated via SAR

Troubleshooting Common Artifacts

- Sublimation: Cinnamic acids often sublime before melting. If the DSC baseline drifts endothermically before the peak, the sample is subliming. Fix: Use a hermetically sealed pan (if $T < 200^{\circ}\text{C}$) or increase heating rate to $20^{\circ}\text{C}/\text{min}$.
- Decarboxylation: If the TGA shows mass loss immediately after melting, the compound is losing CO_2 . Fix: Do not reuse the sample; the chemical structure has changed to the corresponding styrene derivative.

References

- Sigma-Aldrich. Product Specification: trans-Cinnamic acid. Available at:
- Thermo Scientific Chemicals. 2-Fluorocinnamic acid, predominantly trans, 98%. Fisher Scientific. Available at:
- Sigma-Aldrich. trans-2,6-Difluorocinnamic acid. Available at:
- ChemSRC. **2-Fluoro-6-methylcinnamic acid** (CAS 1214791-65-7). Available at:

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Sources

- [1. trans-2,6-Difluorocinnamic Acid \[myskinrecipes.com\]](#)
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